

Binding affinity comparison of fluorinated vs non-fluorinated azaindoles

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Compound of Interest

Compound Name: 7-Fluoro-1H-pyrrolo[2,3-c]pyridin-2(3H)-one
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Binding Affinity Comparison: Fluorinated vs. Non-Fluorinated Azaindoles

Executive Summary: The Fluorine Effect in Azaindole Scaffolds

In the optimization of kinase inhibitors, the 7-azaindole scaffold (1H-pyrrolo[2,3-b]pyridine) serves as a privileged structure due to its bioisosteric relationship with purine, allowing it to mimic ATP and bind effectively to the kinase hinge region.^[1]

This guide analyzes the critical impact of fluorine substitution on this scaffold. Unlike simple hydrophobic modifications (e.g., methylation), fluorination introduces a unique "orthogonal" interaction profile. It modulates the acidity (pKa) of the pyrrole NH, alters the dipole moment for improved multipolar interactions, and modifies the solvation shell to drive entropically favorable binding.

Key Takeaway: Fluorination of the azaindole core or its immediate pendants often results in a 4- to 10-fold increase in binding affinity (

) compared to non-fluorinated analogs, primarily driven by specific multipolar interactions ($C\cdots F\cdots C=O$) and improved metabolic stability, rather than simple lipophilic gain.

Mechanistic Basis of Affinity Modulation

To understand the experimental data, we must first establish the causality behind the affinity shifts.

A. Electronic Modulation & pKa Shift

The introduction of fluorine, the most electronegative element, onto the azaindole ring exerts a strong electron-withdrawing effect (

).

- Effect: This lowers the

of the pyrrole NH (typically ~13 in unsubstituted azaindole).
- Binding Consequence: A more acidic NH becomes a stronger Hydrogen Bond Donor (HBD) to the kinase hinge region (e.g., the backbone carbonyl of the "gatekeeper" residue).
- Causality:

B. Orthogonal Multipolar Interactions

Fluorine is not merely a hydrogen bond acceptor; it engages in orthogonal multipolar interactions.

- C-F $\cdots$ C=O Interactions: The C-F bond is highly polar. In the protein environment, the fluorine atom can align antiparallel or orthogonal to backbone carbonyl groups (amide C=O).
- Energetics: These interactions are distinct from classical H-bonds and can contribute 0.5 – 1.5 kcal/mol to the binding free energy (

C. Solvation and Entropy

Fluorine is "hydrophobic" in the sense that it does not solvate well with water compared to hydrogen or hydroxyl groups.

- The "Fluorous" Effect: Displacing water molecules from a hydrophobic pocket to accommodate a fluorine atom releases "high-energy" water into the bulk solvent.
- Thermodynamics: This results in a favorable gain in entropy (), which drives the binding affinity ().

Comparative Analysis: Case Studies & Data

The following data summarizes specific "head-to-head" comparisons of fluorinated vs. non-fluorinated azaindole derivatives in active drug discovery programs.

Table 1: Binding Affinity & Potency Comparison[2][3]

Scaffold Context	Compound ID	Substitution (R)	Target	Affinity / Potency	Fold Improvement	Primary Mechanism Cited
Menin-MLL Inhibitor	MI-2-2 Analog	H (Unsubstituted)	Menin	nM	-	Baseline Interaction
F-Analog	m-F (Meta-Fluoro)	Menin	nM	4.3x	Orthogonal C-F...C=O interaction with His181	
SARS-CoV-2 Entry	ASM-4	4-OMe (Methoxy)	Spike-ACE2		-	Steric clash / weak interaction
ASM-7	4-F (Fluoro)	Spike-ACE2		>2.5x	Stabilized H-bond with ASP30; kcal/mol	
CB2 Radioligand	MA-2	Ethyl	CB2 Receptor	nM	-	Standard hydrophobic fit
MA-3	Fluoro-ethyl	CB2 Receptor	nM	~100x	Optimization of lipophilic pocket occupancy	

Analysis of Case Study: Menin-MLL Inhibition

In the Menin-MLL study, the introduction of fluorine at the meta position of the phenyl ring attached to the azaindole core was critical. Crystallographic analysis confirmed that the fluorine

atom occupied a specific pocket, forming a short contact (2.9–3.2 Å) with the backbone carbonyl of His181. This validates the "Orthogonal Multipolar" hypothesis—the affinity gain was enthalpy-driven by this specific interaction, not just a general lipophilicity increase.

Experimental Protocol: Measuring Binding Affinity (SPR)

To objectively compare fluorinated vs. non-fluorinated analogs, Surface Plasmon Resonance (SPR) is the recommended biophysical technique. Unlike

assays, SPR measures direct binding constants (

,

,

) and is not sensitive to enzyme substrate competition.

Protocol: Kinetic Analysis of Azaindoles via Biacore/SPR

Objective: Determine accurate

and residence time (

) for fluorinated analogs.

Reagents:

- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20, pH 7.4).
Note: Avoid phosphate buffers if using kinase domains requiring .
- Sensor Chip: CM5 (Carboxymethylated dextran) or SA (Streptavidin) if using biotinylated protein.
- Ligand: Purified Kinase Domain (Target).
- Analyte: Fluorinated/Non-fluorinated Azaindole compounds (10 mM DMSO stocks).

Step-by-Step Workflow:

- Immobilization (Target Capture):
 - Activate flow cell 2 (FC2) with EDC/NHS (1:1) for 7 minutes.
 - Inject Target Protein (20
in 10 mM Sodium Acetate pH 5.0) to reach ~2000 RU density. Rationale: Moderate density prevents mass transport limitation.
 - Block with 1 M Ethanolamine-HCl. Use FC1 as a reference (activated/blocked only).
- Solvent Correction (Critical for Small Molecules):
 - Prepare a DMSO calibration curve (0.5% to 5% DMSO) in Running Buffer.
 - Why: Small molecule signals are low; bulk refractive index changes from DMSO mismatch can mask the binding signal.
- Kinetic Titration (Single Cycle Kinetics):
 - Prepare a 5-point dilution series of the azaindole analog (e.g., 0.1 nM to 100 nM).
 - Inject analytes sequentially (low to high conc) without regeneration between injections.
 - Flow Rate: High flow (50-100
) to minimize mass transport effects.
 - Contact Time: 60s association, 120s dissociation.
- Data Analysis:
 - Double-reference subtract the data (FC2 - FC1) - (Buffer Blank).
 - Fit to a 1:1 Langmuir Binding Model.
 - Success Criteria:

value

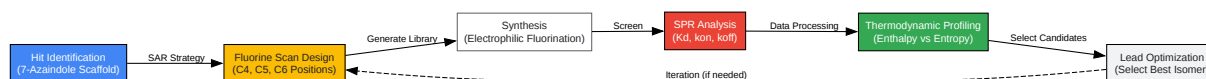
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Visualizations

Diagram 1: The Fluorine Optimization Cycle

This workflow illustrates the iterative process of "Fluorine Scanning" to optimize the azaindole scaffold.

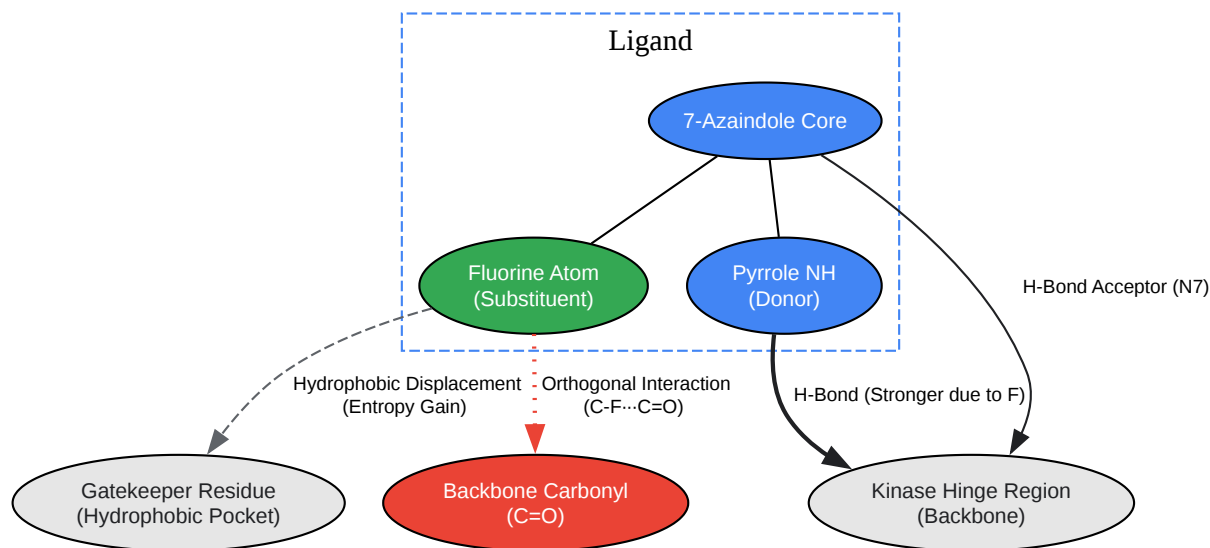


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Caption: The Fluorine Optimization Cycle. A systematic approach to identifying the optimal position for fluorine substitution to maximize binding affinity.

Diagram 2: Interaction Map (Fluorinated Azaindole vs Kinase)

This diagram details the specific molecular interactions that drive the increased affinity.



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Caption: Mechanistic Interaction Map. Fluorine enhances affinity via two pathways:[2] 1) Inductive strengthening of the NH H-bond, and 2) Direct orthogonal multipolar interaction with protein carbonyls.

Conclusion

The transition from a non-fluorinated to a fluorinated azaindole is rarely a neutral change. While often employed to block metabolic "soft spots" (preventing oxidation), the binding affinity benefits are equally profound.

By systematically scanning the 4, 5, and 6 positions of the azaindole core with fluorine, researchers can exploit:

- Acidity Modulation: Lowering NH pKa to strengthen hinge binding.
- Enthalpic Gains: Via orthogonal C-F...C=O interactions.
- Entropic Gains: Via displacement of high-energy water molecules.

For drug development professionals, the data suggests that fluorine scanning should be an early-stage tactic, not just a late-stage metabolic fix, particularly when targeting the ATP-binding cleft of kinases.

References

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